

An In-depth Technical Guide to 1,2-Bis(chloroacetoxy)ethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Bis(chloroacetoxy)ethane

Cat. No.: B1266265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Bis(chloroacetoxy)ethane, also known by its synonyms Ethylene glycol bis(monochloroacetate) and Ethylene glycol dichloroacetate, is a bifunctional organic compound with the chemical formula $C_6H_8Cl_2O_4$. Its structure features a central ethylene glycol core esterified with two chloroacetic acid molecules. This symmetrical diester possesses two reactive chloroacetyl groups, making it a valuable cross-linking agent and a versatile building block in organic synthesis. Its primary applications lie in polymer chemistry, where it is used to enhance the mechanical properties of resins and adhesives, and in the textile industry to improve fabric resilience. While its direct role in drug development is not extensively documented in publicly available literature, its characteristics as a cross-linker suggest potential applications in the formulation of drug delivery systems, such as hydrogels, and in the synthesis of more complex pharmaceutical intermediates.

Chemical and Physical Properties

1,2-Bis(chloroacetoxy)ethane is a white to off-white solid at room temperature. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **1,2-Bis(chloroacetoxy)ethane**

Property	Value	Reference
CAS Number	6941-69-1	[1]
Molecular Formula	C ₆ H ₈ Cl ₂ O ₄	[1]
Molecular Weight	215.03 g/mol	[1]
Appearance	White to Almost white powder to lump	[2]
Melting Point	40.0 to 45.0 °C	[2]
Boiling Point	158°C/8mmHg	[3]
Purity	>98.0% (GC)	[2]

Synthesis

The primary method for the synthesis of **1,2-bis(chloroacetoxy)ethane** is the esterification of ethylene glycol with either chloroacetic acid or, more commonly, chloroacetyl chloride. The use of chloroacetyl chloride is generally preferred due to its higher reactivity, which allows for a more efficient reaction.

General Experimental Protocol: Esterification of Ethylene Glycol with Chloroacetyl Chloride

This protocol describes a general procedure for the synthesis of **1,2-bis(chloroacetoxy)ethane**.

Materials:

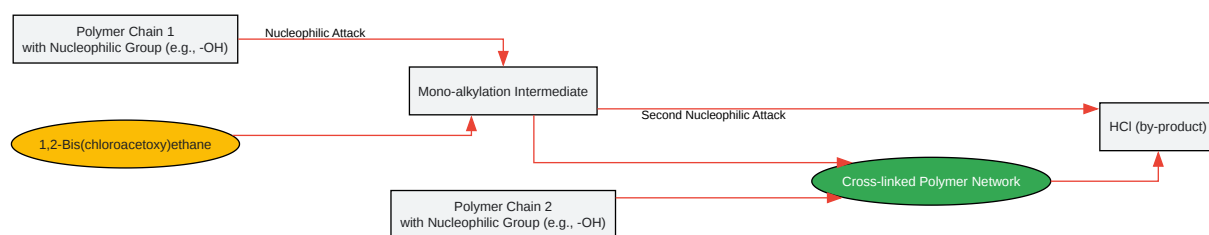
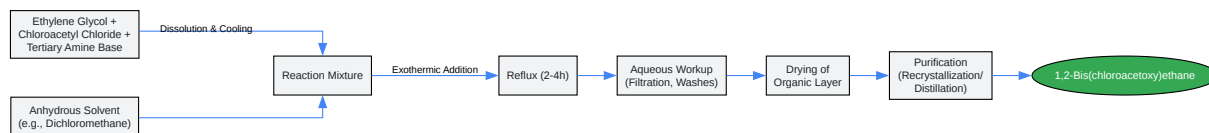
- Ethylene glycol
- Chloroacetyl chloride
- A suitable non-reactive solvent (e.g., dichloromethane, chloroform)
- A tertiary amine base (e.g., triethylamine, pyridine) to act as a hydrogen chloride scavenger

- Anhydrous magnesium sulfate or sodium sulfate for drying
- Apparatus for reflux, extraction, and distillation/crystallization

Procedure:

- In a round-bottom flask equipped with a reflux condenser, magnetic stirrer, and a dropping funnel, dissolve ethylene glycol in the chosen anhydrous solvent.
- Add a stoichiometric excess (typically 2.2 equivalents) of the tertiary amine base to the solution.
- Cool the mixture in an ice bath.
- Slowly add a slight excess (typically 2.1 equivalents) of chloroacetyl chloride dropwise from the dropping funnel while maintaining the low temperature. The addition is exothermic and will result in the formation of a precipitate (the hydrochloride salt of the amine base).
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for a period of 2-4 hours to ensure the reaction goes to completion.
- Cool the reaction mixture and filter to remove the precipitated amine hydrochloride salt.
- Wash the filtrate with water, followed by a dilute aqueous acid solution (e.g., 1M HCl) to remove any remaining amine, and then with a saturated sodium bicarbonate solution to neutralize any excess acid.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by vacuum distillation to yield pure **1,2-bis(chloroacetoxymethyl)ethane**.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 1,2-Bis(chloroacetoxy)ethane | 6941-69-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. 1,2-Bis(chloroacetoxy)ethane [myskinrecipes.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2-Bis(chloroacetoxy)ethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266265#1-2-bis-chloroacetoxy-ethane-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com